Safety and Handling of Gossypol-13C2: A Technical Guide

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Compound of Interest

Compound Name:	*Gossypol-13C2*
Cat. No.:	*B12376195*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or drug development setting. It is not a substitute for a formal risk assessment and all handling should be performed in accordance with institutional and national safety regulations. **Gossypol-13C2** should be handled with the same precautions as gossypol, as the isotopic labeling is not expected to alter its toxicological properties.

Introduction

Gossypol is a naturally occurring polyphenolic aldehyde derived from the cotton plant (Gossypium species).[1][2] It exists as two enantiomers, (+)-gossypol and (-)-gossypol, with the racemic mixture commonly used in research.[2] **Gossypol-13C2** is an isotopically labeled form of gossypol, a valuable tool in metabolic and pharmacokinetic studies. While exhibiting potential therapeutic applications, including anticancer and contraceptive properties, gossypol is also a known toxin with significant health risks.[1][2] This guide provides in-depth safety and handling information for **Gossypol-13C2** to ensure its safe use in a research and development environment.

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Hazard Identification and Classification

Gossypol is classified as a hazardous substance. The primary hazards associated with gossypol include:

- Acute Oral Toxicity: Harmful if swallowed.
- Reproductive Toxicity: May damage fertility or the unborn child.
- Carcinogenicity: Suspected of causing cancer.

GHS Hazard Statements:

- H302: Harmful if swallowed
- H351: Suspected of causing cancer
- H360: May damage fertility or the unborn child

Signal Word: Danger

Hazard Pictograms:

- Health Hazard
- Harmful

Toxicological Data

The toxicity of gossypol is species-dependent, with nonruminant animals being more susceptible than ruminants. The primary routes of excretion are through feces via bile.

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Parameter	Species	Value	Reference
Acute Oral LD50	Rat	2315 - 3340 mg/kg	
	Pig	550 mg/kg	
Toxic Dose	Hamster	10 mg/kg/day (oral)	
	Rat	20 mg/kg/day (oral)	
	Dog	< 6 mg/kg/day (oral)	
Recommended Max. Dietary Concentration	Swine (monogastric)	>100 ppm	
	Young Ruminants (< 4 months)	>100 ppm	
	Adult Ruminants	< 1000 ppm	

Signs of Toxicity: Signs of gossypol toxicity in animals include loss of appetite, weight loss, diarrhea, and damage to the heart, liver, and lungs. In humans, higher doses or prolonged use may lead to malnutrition, stomach bleeding, heart failure, and liver problems.

Occupational Exposure Limits: Currently, there are no established Permissible Exposure Limits (PEL) from the Occupational Safety and Health Administration (OSHA) or Recommended Exposure Limits (REL) from the National Institute for Occupational Safety and Health (NIOSH) for gossypol. In the absence of official exposure limits, a conservative approach should be taken to minimize any potential exposure.

Experimental Protocols and Handling Procedures

Due to the hazardous nature of **Gossypol-13C2**, all work must be conducted in a designated area within a laboratory, and access should be restricted.

Personal Protective Equipment (PPE)

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn at all times when handling **Gossypol-13C2**.

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- Eye Protection: Safety glasses with side shields or chemical safety goggles are mandatory.
- Lab Coat: A fully buttoned lab coat should be worn to protect from skin contact.
- Respiratory Protection: For procedures that may generate dust or aerosols, a properly fitted respirator (e.g., N95 or higher) should be used within a fume hood.

Weighing and Reconstitution

- Preparation: All necessary equipment (analytical balance, spatulas, weighing paper, solvent, vials) should be assembled inside a certified chemical fume hood before starting.
- Weighing: Carefully weigh the desired amount of **Gossypol-13C2** powder on weighing paper. Avoid creating dust.
- Transfer: Gently transfer the weighed powder into an appropriate vial.
- Reconstitution: Add the desired solvent to the vial. Gossypol is soluble in ethanol, DMF, acetone, and DMSO, but insoluble in water. Cap the vial tightly and mix until fully dissolved.
- Cleaning: Decontaminate all surfaces and equipment used with an appropriate solvent and dispose of all waste as hazardous.

Storage

Gossypol-13C2 should be stored in a cool, dry, and well-ventilated place. For long-term storage, it is recommended to store it in a freezer. The container should be tightly sealed to prevent degradation.

Spill and Emergency Procedures

In case of a small spill:

- Alert others in the vicinity.
- Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite, sand).
- For powdered spills, gently wet the material to prevent airborne dust before sweeping.

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- Carefully collect the absorbed material into a sealable container.
- Decontaminate the spill area with a suitable solvent.
- Dispose of all contaminated materials as hazardous waste.

In case of a large spill or personal exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal

All waste containing **Gossypol-13C2**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of with household garbage or into the sewage system.

Cellular Signaling Pathways and Experimental Workflows

The biological effects of gossypol are mediated through its interaction with various cellular signaling pathways. Understanding these pathways is crucial for researchers in drug development.

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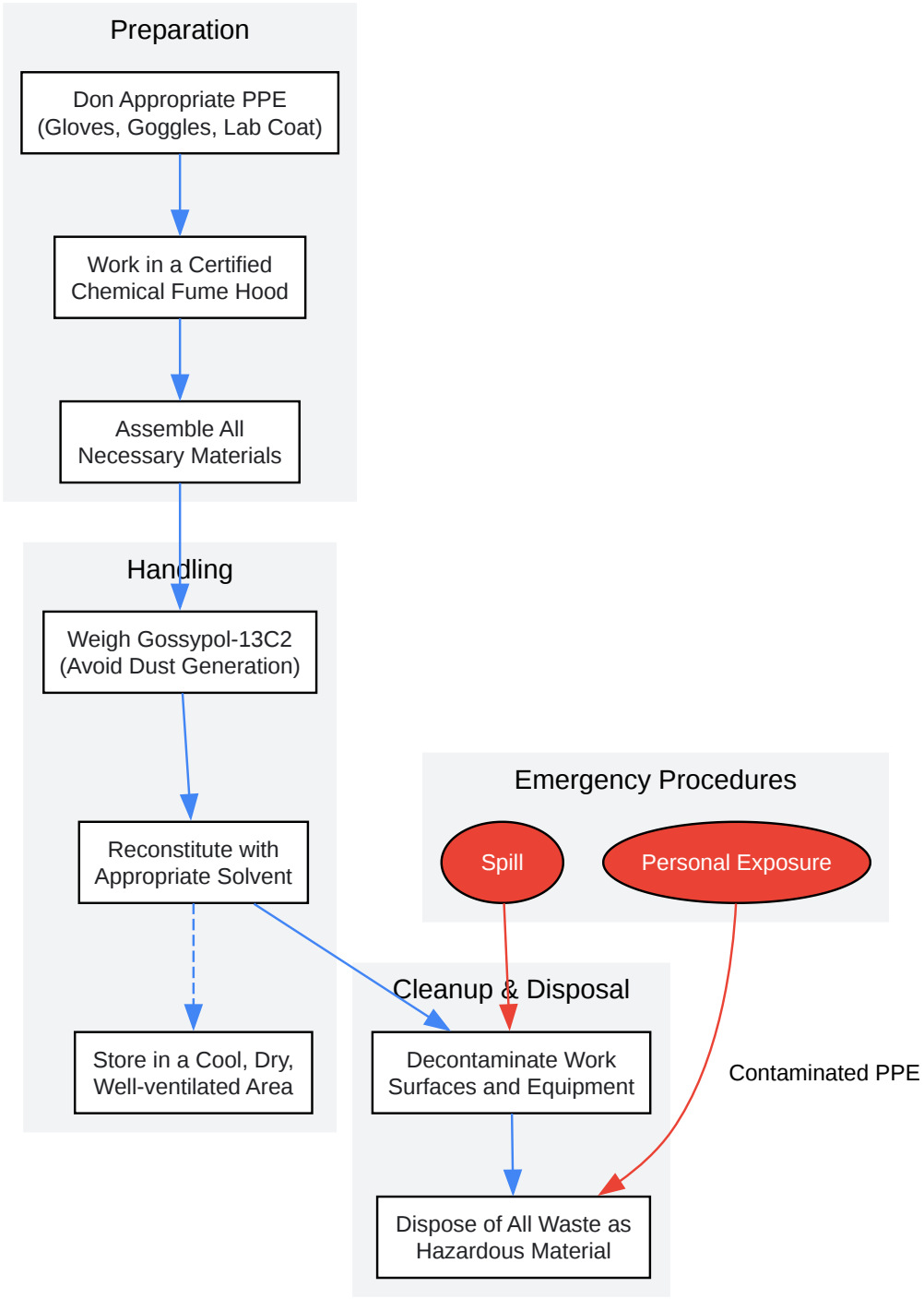

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Caption: A logical workflow for the safe handling of **Gossypol-13C2**.

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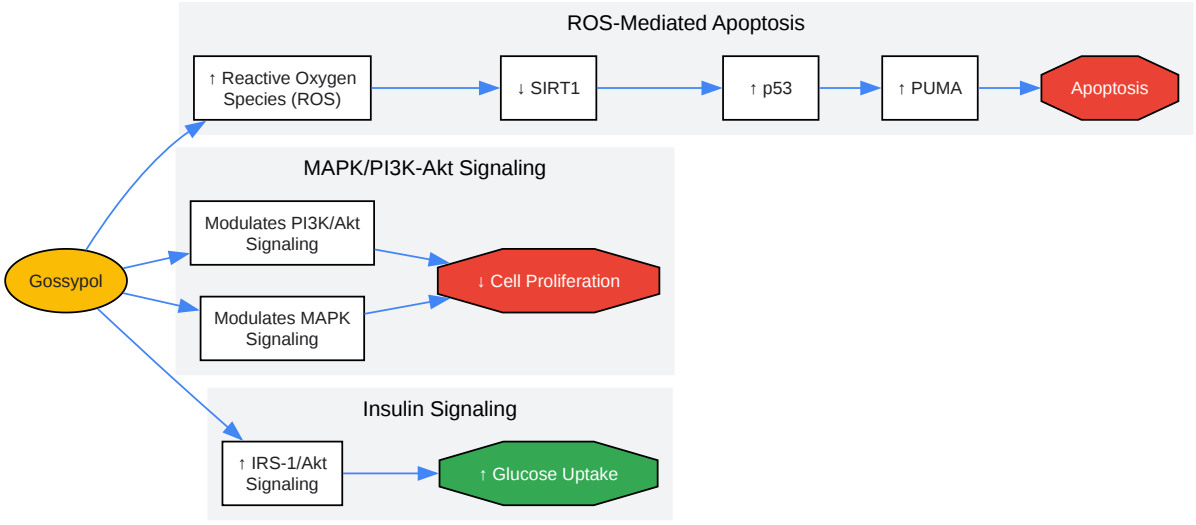

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Caption: Key cellular signaling pathways affected by Gossypol.

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